

# Essential Safety and Operational Guidance for N-(4-hydroxyphenyl)furan-2-carboxamide

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## Compound of Interest

Compound Name: N-(4-hydroxyphenyl)furan-2-carboxamide

Cat. No.: B187386

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **N-(4-hydroxyphenyl)furan-2-carboxamide** (CAS Number: 4104-33-0).

This document provides crucial safety protocols and logistical plans to ensure the safe handling and disposal of **N-(4-hydroxyphenyl)furan-2-carboxamide** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and ensuring a safe research environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**N-(4-hydroxyphenyl)furan-2-carboxamide** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.<sup>[1]</sup>
- H319: Causes serious eye irritation.<sup>[1]</sup>
- H335: May cause respiratory irritation.<sup>[1]</sup>

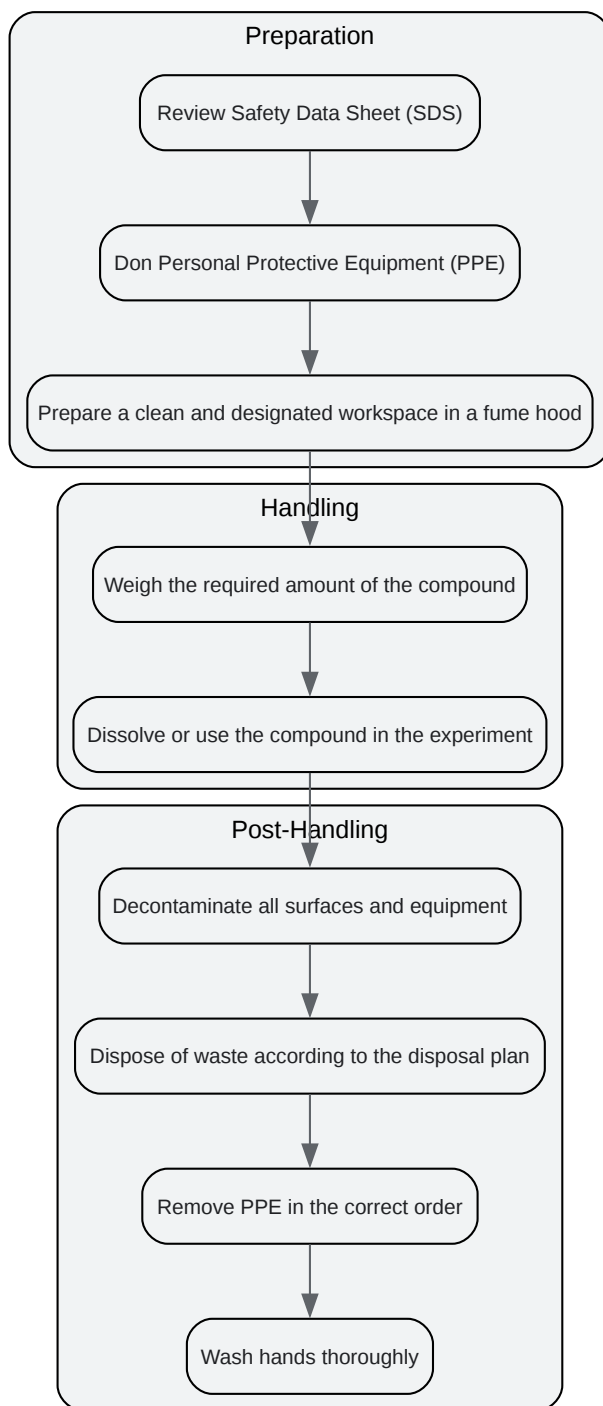
To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. A face shield is recommended when handling larger quantities or if there is a risk of splashing.
Skin and Body Protection	Laboratory coat	A full-length laboratory coat must be worn and fully buttoned.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **N-(4-hydroxyphenyl)furan-2-carboxamide** is critical for safety. The following workflow outlines the key steps from preparation to post-handling.

## Operational Workflow for Handling N-(4-hydroxyphenyl)furan-2-carboxamide

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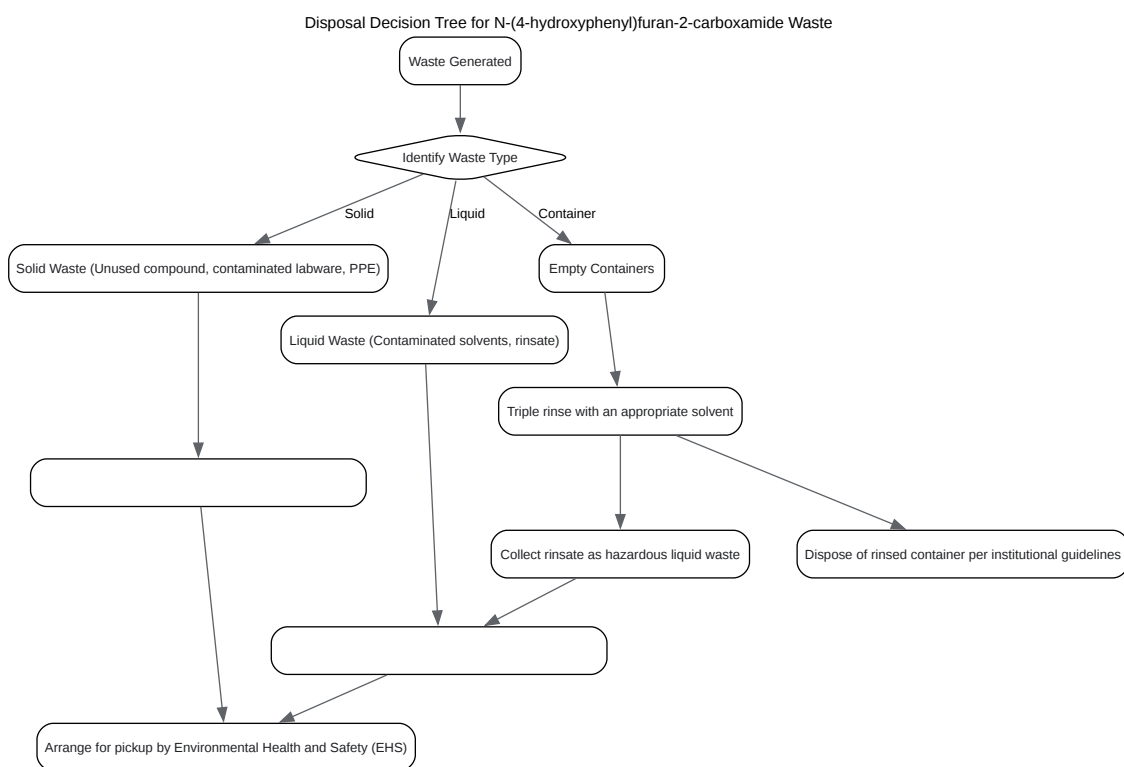
**Figure 1.** A step-by-step workflow for the safe handling of **N-(4-hydroxyphenyl)furan-2-carboxamide**.

## Disposal Plan: Waste Management Protocol

Proper disposal of **N-(4-hydroxyphenyl)furan-2-carboxamide** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused or Surplus Compound	Dispose of as hazardous chemical waste. The compound should be collected in a clearly labeled, sealed container.
Contaminated Labware (e.g., pipette tips, vials)	Place in a designated hazardous waste container. Do not mix with non-hazardous waste.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected and treated as hazardous waste. The rinsed container can then be disposed of according to local regulations.
Contaminated PPE (e.g., gloves)	Dispose of as hazardous waste in a designated container.

All waste must be handled and disposed of in accordance with institutional, local, state, and federal regulations. It is recommended to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.



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## References

- 1. fishersci.com [fishersci.com]
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